

Safe handling, storage, and disposal of 1-Chloro-3-ethoxypropane

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Compound of Interest

Compound Name: 1-Chloro-3-ethoxypropane

Cat. No.: B1362862

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Technical Support Center: 1-Chloro-3-ethoxypropane

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **1-Chloro-3-ethoxypropane**.

Frequently Asked Questions (FAQs)

Q1: What is **1-Chloro-3-ethoxypropane** and what are its primary applications?

A1: **1-Chloro-3-ethoxypropane**, with the molecular formula $C_5H_{11}ClO$, is a clear, colorless liquid with a characteristic odor.^[1] It is utilized as a solvent in various organic synthesis processes and as a reagent in organic chemistry.^[1] In the pharmaceutical industry, it serves as a chemical intermediate for synthesizing various compounds, and in the agricultural sector, it is used in the production of pesticides.^[1]

Q2: What are the main hazards associated with **1-Chloro-3-ethoxypropane**?

A2: **1-Chloro-3-ethoxypropane** is a flammable liquid and may cause skin and respiratory irritation upon prolonged exposure.^[1] It is crucial to handle it with care, implementing proper safety measures.

Q3: What personal protective equipment (PPE) should be worn when handling this chemical?

A3: When handling **1-Chloro-3-ethoxypropane**, it is essential to wear appropriate personal protective equipment. This includes tightly fitting safety goggles with side-shields, fire/flame resistant and impervious clothing, and chemical-impermeable gloves.^[2] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.^[2]

Q4: How should **1-Chloro-3-ethoxypropane** be stored?

A4: Store the container tightly closed in a dry, cool, and well-ventilated place.^[2] Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[3]

Q5: What should I do in case of accidental exposure to **1-Chloro-3-ethoxypropane**?

A5: In case of accidental exposure, follow these first-aid measures:

- If inhaled: Move the victim into fresh air.
- Following skin contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water.
- Following eye contact: Rinse with pure water for at least 15 minutes.
- If ingested: Rinse mouth with water. Do not induce vomiting. In all cases of exposure, it is advisable to consult a doctor.^[1]

Troubleshooting Guides

Issue: I have spilled a small amount of **1-Chloro-3-ethoxypropane** in the lab.

Solution:

- Ensure Safety: Immediately remove all sources of ignition from the area and ensure adequate ventilation.^[1] Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.
- Containment: For small spills, absorb the chemical with an inert material such as sand, silica gel, or vermiculite.^[4]

- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, closed container for disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the contaminated material as hazardous waste according to your institution's guidelines.

Issue: The container of **1-Chloro-3-ethoxypropane** is old. How can I check for potential degradation?

Solution:

While there is no specific information on the degradation of **1-Chloro-3-ethoxypropane** in the provided search results, ethers, in general, can form explosive peroxides over time when exposed to air and light. A visual inspection for crystals, discoloration, or a viscous consistency could indicate degradation. If you suspect degradation, do not handle the container and contact your institution's environmental health and safety (EHS) office for guidance on safe disposal.

Quantitative Data

Property	Value
Molecular Formula	C5H11ClO [1] [5] [6]
Molecular Weight	122.59 g/mol [1] [5] [6]
Boiling Point	125.9 °C at 760 mmHg [1] [4] [5] [7]
Flash Point	41.4 °C [1] [4] [5] [7]
Density	0.952 g/cm ³ [1] [4]
Vapor Pressure	14.5 mmHg at 25°C [1]
Refractive Index	1.408 [1] [5]

Experimental Protocols

Protocol for Safe Handling of 1-Chloro-3-ethoxypropane

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. Work in a well-ventilated area, preferably in a chemical fume hood.[1][8]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Dispensing: When transferring the liquid, use non-sparking tools to prevent ignition.[2] Ground and bond containers and receiving equipment to prevent static discharge.
- Avoiding Inhalation and Contact: Avoid breathing vapors or mists.[4] Avoid contact with skin and eyes.[1]
- After Handling: Wash hands thoroughly after handling the chemical.

Protocol for Storage of 1-Chloro-3-ethoxypropane

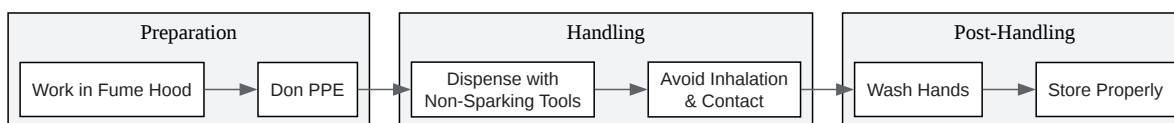
- Container: Keep the container tightly closed when not in use.[1][8]
- Location: Store in a cool, dry, and well-ventilated area.[1][8]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3]

Protocol for Disposal of 1-Chloro-3-ethoxypropane

- Consult Regulations: All waste must be handled in accordance with local, state, and federal regulations.[9] Consult your institution's Environmental Health and Safety (EHS) office for specific guidance.
- Waste Collection: Collect waste **1-Chloro-3-ethoxypropane** in a suitable, closed, and properly labeled container.
- Disposal Method: The recommended methods of disposal are through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not discharge to sewer systems.[1]

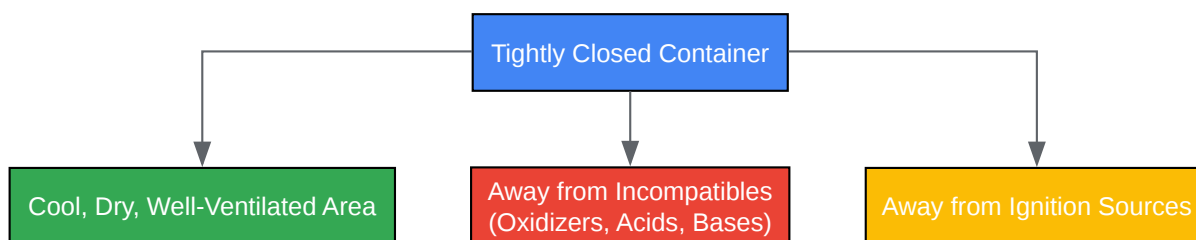
- Empty Containers: Puncture empty containers to prevent re-use and dispose of them as solid waste in accordance with institutional guidelines.[9][10]

Visualizations



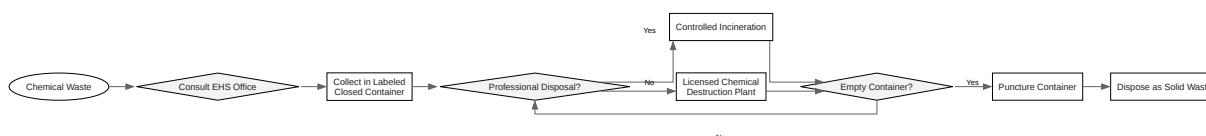
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Caption: Safe Handling Workflow for **1-Chloro-3-ethoxypropane**.



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Caption: Key Storage Conditions for **1-Chloro-3-ethoxypropane**.



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Caption: Disposal Decision Tree for **1-Chloro-3-ethoxypropane**.

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